

Comparative Profile: Propamocarb vs. Fluopicolide

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Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

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The table below summarizes the key characteristics of each fungicide and how they function as a mixture.

| Feature | Propamocarb | Fluopicolide | Synergistic Combination (Infinito) |
|----------------------------|--|---|---|
| Chemical Group / FRAC Code | Carbamate (FRAC 28) [1] | Benzamide (FRAC 43) [1] | Multi-site (FRAC 28 + 43) |
| Mode of Action | Systemic; inhibits phospholipid and fatty acid biosynthesis, affecting cell membrane permeability and sporangia development [2]. | Systemic & translaminar; causes mislocalization of spectrin-like proteins in the cell membrane and cytoskeleton, disrupting its function [3] [2]. | Complementary action on different cellular targets [4] [2]. |
| Primary Target | Oomycetes [4] | Oomycetes [3] | Oomycetes |

| Feature | Propamocarb | Fluopicolide | Synergistic Combination (Infito) |
|---|---|---|---|
| Resistance Status | No reported resistance (as of 2025) [5]. Insensitivity reported in cucurbit downy mildew [1]. | No cross-resistance with other fungicides [3]. Insensitivity reported in cucurbit downy mildew [1]. | Formulated to manage resistance [5]. |
| Sample Efficacy (EC ₅₀) vs. *P. nicotianae* | 3.30 mg/L [4] | 0.20 mg/L [4] | 0.06 mg/L (Synergistic Co-toxicity Coefficient: 332.7) [4] |

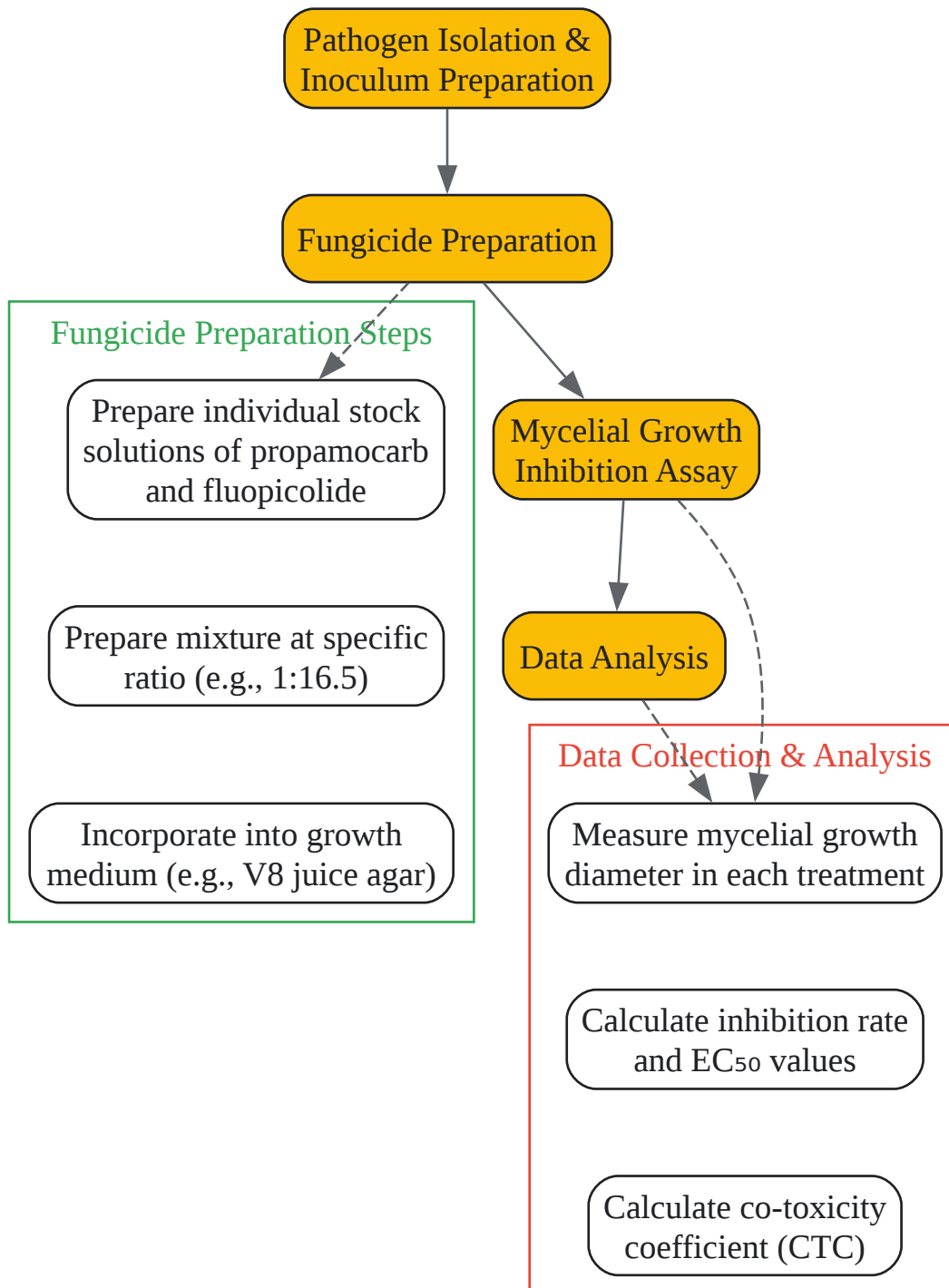
Experimental Data on Combined Efficacy

A 2018 study in *Crop Protection* provides direct experimental evidence for the synergy between propamocarb and fluopicolide against tobacco black shank (*Phytophthora nicotianae*) [4].

- Laboratory Toxicity Assay:** The study determined the half-maximal effective concentration (EC₅₀) of each fungicide alone and in combination. The combination showed a **synergistic effect** with a co-toxicity coefficient of 332.7, which is significantly greater than 120, confirming a true synergistic interaction [4].
- Field Trial Results:** The commercial mixture (Infito SC) was tested in the field. At a concentration of 100 µg/mL, it achieved a control efficacy of **68.4%**, significantly outperforming other standard fungicides like dimethomorph and metalaxyl in the same trial [4].

Detailed Experimental Protocol (Based on Cited Research)

The following diagram illustrates the key methodology used in the laboratory study that demonstrated the synergistic effect.



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Key Experimental Steps:

- **Pathogen and Fungicides:** The test organism was *Phytophthora nicotianae*. Technical-grade active ingredients (propamocarb HCl, 97%; fluopicolide, 98%) were used [4].

- **Assay Method:** The mycelial growth inhibition assay was conducted on V8 juice agar medium. Fungicides were added to the cooled medium at a series of concentrations [4].
- **Synergy Calculation:** The co-toxicity coefficient (CTC) was calculated using Sun and Johnson's formula. A CTC > 120 indicates synergy, < 80 indicates antagonism, and values between 80-120 indicate an additive effect. The reported CTC of 332.7 for the combination confirmed strong synergy [4].

Interpretation and Application Guidance

The synergy between propamocarb and fluopicolide arises from their distinct and complementary mechanisms of action. By simultaneously attacking the pathogen's cell membrane through different pathways—spectrin proteins with fluopicolide and lipid biosynthesis with propamocarb—the mixture delivers a more effective and robust defense [3] [2]. This multi-site attack also makes it more difficult for the pathogen to develop resistance, a critical advantage for resistance management programs [5].

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References

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2. SUPICARB SC - Albaugh Crop Protection [albaugh.com]
3. Fluopicolide [en.wikipedia.org]
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